

# Allyl mercaptan chemical and physical properties

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## Compound of Interest

Compound Name: Allyl mercaptan

Cat. No.: B1201943

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An In-depth Technical Guide to **Allyl Mercaptan**: Chemical and Physical Properties

## Introduction

**Allyl mercaptan** (IUPAC name: prop-2-ene-1-thiol) is an organosulfur compound with the chemical formula  $C_3H_6S$ .<sup>[1][2]</sup> It is a small molecule allyl derivative naturally found in garlic and other plants of the *Allium* genus.<sup>[1]</sup> This compound is notable for its strong, pungent odor, often described as similar to garlic or rotten cabbage.<sup>[2][3]</sup> **Allyl mercaptan** has garnered significant interest in the scientific community, particularly for its biological activities. It has been identified as a potent inhibitor of histone deacetylases (HDACs), making it one of the most effective known garlic-derived organosulfur compounds in this regard.<sup>[1][2]</sup> Its potential applications span various fields, including the food industry as a flavoring agent and in pharmaceuticals as a potential therapeutic agent.<sup>[2]</sup>

## Chemical and Physical Properties

The fundamental chemical and physical properties of **allyl mercaptan** are summarized in the tables below.

### Table 1: General Properties of Allyl Mercaptan

Property	Value	References
IUPAC Name	prop-2-ene-1-thiol	[2]
Synonyms	2-Propene-1-thiol, Allylthiol, Allyl sulfhydrylate	[4]
CAS Number	870-23-5	[2][5]
Molecular Formula	C <sub>3</sub> H <sub>6</sub> S	[1][2]
Molecular Weight	74.14 g/mol	[1][6]
EINECS Number	212-792-7	[7]
FEMA Number	2035	[6]

**Table 2: Physical Properties of Allyl Mercaptan**

Property	Value	References
Physical State	Colorless to pale yellow liquid	[3][4]
Odor	Strong, pungent, alliaceous, sulfurous	[6][8]
Boiling Point	65-68 °C at 760 mmHg	[4][6][9][10]
Melting Point	-175 to -176 °C (in benzene)	[9]
Density	0.898 g/mL at 25 °C	[6][9][10]
Relative Density	0.895 g/cm <sup>3</sup>	[7]
Vapor Pressure	524.0 mmHg at 25 °C	[4][11]
Vapor Density	2.5 (Air = 1)	[11]
Refractive Index	1.470 - 1.480 at 20 °C	[4][11]
Flash Point	-15.56 °C to 21.00 °C (closed cup)	[11]

**Table 3: Solubility of Allyl Mercaptan**

Solvent	Solubility	References
Water	Slightly soluble / Not miscible or difficult to mix	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[12]</a>
Alcohol (Ethanol)	Miscible; 1 mL in 1 mL of 95% alcohol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Ethyl Ether	Miscible	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Oil	Miscible	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[12]</a>

**Table 4: Safety and Hazard Information for Allyl Mercaptan**

Hazard Statement	GHS Classification	References
Highly flammable liquid and vapor	H225	<a href="#">[4]</a> <a href="#">[13]</a>
Harmful if swallowed	H302	<a href="#">[4]</a> <a href="#">[13]</a>
Harmful in contact with skin	H312	<a href="#">[13]</a>
Causes serious eye irritation	H319	<a href="#">[4]</a>
Harmful if inhaled	H332	<a href="#">[4]</a> <a href="#">[13]</a>

## Spectroscopic Data

The structural elucidation of **allyl mercaptan** is confirmed through various spectroscopic techniques. While the raw spectra are not provided here, their availability is noted in chemical databases.

- <sup>1</sup>H NMR: Proton NMR spectra are available for **allyl mercaptan**.[\[14\]](#)
- <sup>13</sup>C NMR: Carbon-13 NMR spectra have been recorded for this compound.[\[14\]](#)
- Mass Spectrometry (MS): The NIST WebBook provides the electron ionization mass spectrum for **allyl mercaptan**.[\[15\]](#)

- Infrared Spectroscopy (IR): IR spectra are available in various chemical databases.[14]

## Experimental Protocols

### Synthesis of Allyl Mercaptan

A common method for the synthesis of **allyl mercaptan** is through the nucleophilic substitution ( $S_N2$ ) reaction of an allyl halide with a thiol source.

Materials:

- Allyl halide (e.g., allyl bromide)
- Thiol source (e.g., sodium hydrosulfide)
- Solvent (e.g., dimethylformamide or ethanol)[8]
- Phase-transfer catalyst (e.g., tetrabutylammonium bromide) (optional, but recommended)[8]

Procedure:

- Dissolve the allyl halide in the chosen solvent in a reaction vessel equipped with a stirrer and under an inert atmosphere.
- Add the thiol source to the solution.
- If using, add a catalytic amount of the phase-transfer catalyst to improve the reaction rate.[8]
- The reaction can be stirred at room temperature or heated to an optimal temperature range of 50-70°C to enhance the reaction kinetics.[8]
- Monitor the progress of the reaction using a suitable technique such as Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is worked up. This typically involves quenching the reaction, followed by extraction with an organic solvent.

### Purification

Due to its volatility, purification of the crude product is generally achieved by distillation.[8]

Procedure:

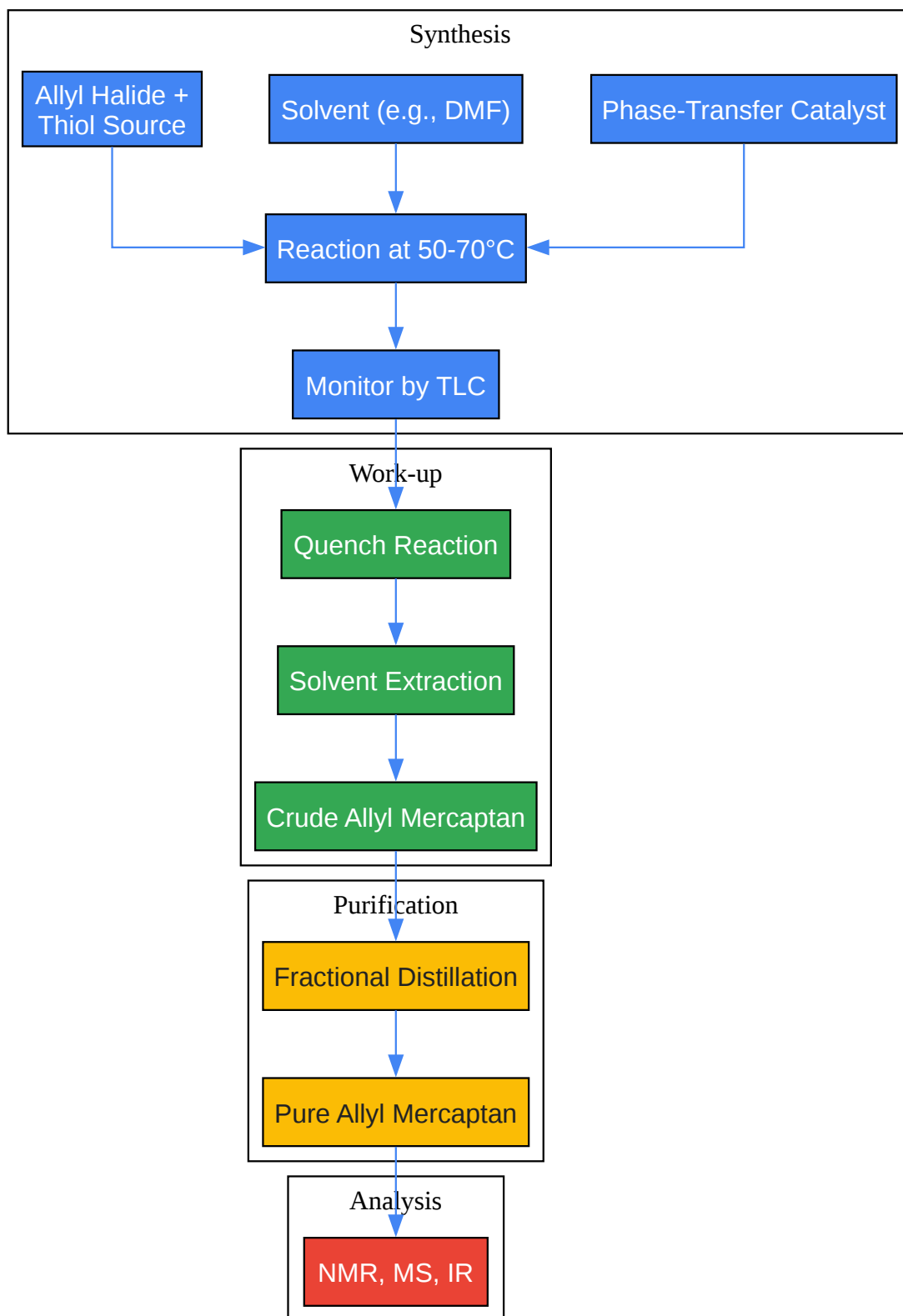
- The crude product from the synthesis is subjected to fractional distillation.
- Collect the fraction corresponding to the boiling point of **allyl mercaptan** (65-68 °C).[4][6][9][10]

## Characterization

The purified product's identity and purity can be confirmed using the spectroscopic methods mentioned above ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, MS, and IR).[16]

## Mandatory Visualizations

## Experimental Workflow

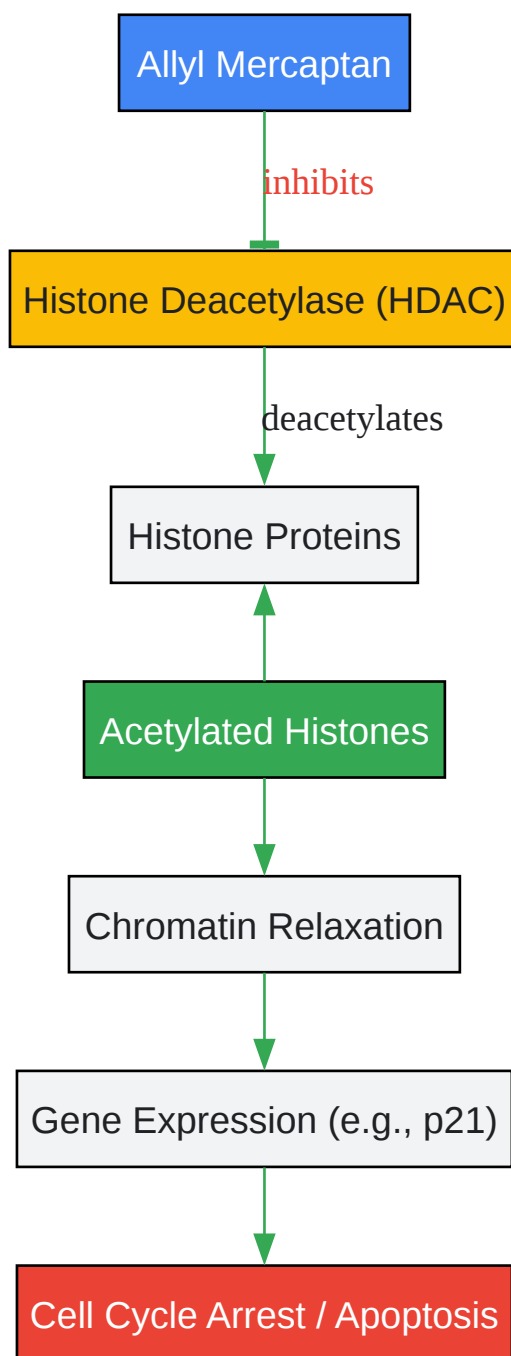


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General workflow for the synthesis of **allyl mercaptan**.

## Biological Activity and Signaling Pathways

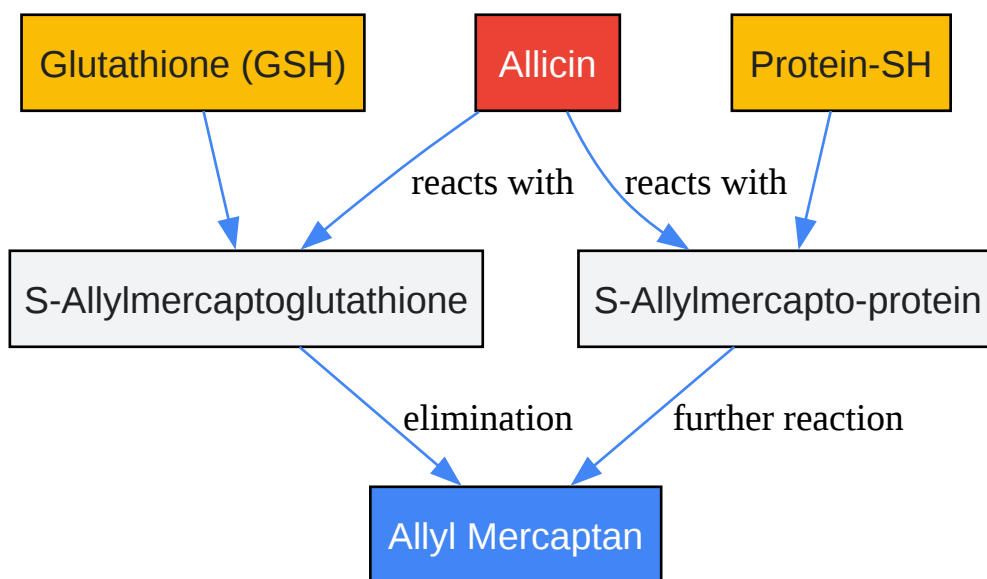
**Allyl mercaptan** exhibits significant biological activities, most notably as a histone deacetylase (HDAC) inhibitor.[2][17] HDACs are enzymes that play a crucial role in gene expression regulation.[2] By inhibiting these enzymes, **allyl mercaptan** can influence the expression of genes involved in cell cycle control, potentially leading to the suppression of cancer cell growth.[2][17] Studies have shown it to be a competitive inhibitor of HDACs.[17]



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Signaling pathway of **Allyl Mercaptan** as an HDAC inhibitor.

Furthermore, **allyl mercaptan** is a metabolite of other garlic compounds like allicin.[18] Allicin can react with cellular thiols, such as glutathione, which can lead to the formation of **allyl mercaptan**. [16]



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Reaction of allicin with cellular thiols to form **allyl mercaptan**.

## Conclusion

**Allyl mercaptan** is a volatile organosulfur compound with well-defined chemical and physical properties. Its significance extends beyond its characteristic odor to its role as a biologically active molecule, particularly as an HDAC inhibitor. The established protocols for its synthesis and purification, combined with a growing understanding of its biological mechanisms, make it a compound of high interest for researchers in medicinal chemistry, drug development, and food science. Proper safety precautions are essential when handling this flammable and hazardous compound.



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